

Essential Safety and Operational Guide for Handling 4-Ethyl-2-hydroxybenzoic Acid

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Compound of Interest

Compound Name: **4-Ethyl-2-hydroxybenzoic acid**

Cat. No.: **B1266913**

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **4-Ethyl-2-hydroxybenzoic acid** (CAS: 22890-53-5). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Hazard Identification and Classification

4-Ethyl-2-hydroxybenzoic acid is classified with the following hazards:

- Acute toxicity, oral (Category 4): Harmful if swallowed.[[1](#)]
- Skin corrosion/irritation (Category 2): Causes skin irritation.[[1](#)]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[[1](#)]
- Specific target organ toxicity, single exposure (Respiratory tract irritation) (Category 3): May cause respiratory irritation.[[1](#)][[2](#)]

Signal Word: Warning[[1](#)]

Hazard Pictograms:

- Exclamation Mark

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1][2]

Personal Protective Equipment (PPE)

To mitigate exposure risks, the following personal protective equipment is mandatory when handling **4-Ethyl-2-hydroxybenzoic acid**.

PPE Category	Specific Requirements
Eye/Face Protection	Wear tight-sealing safety goggles or a face shield.[3] Standard safety glasses are not sufficient.
Hand Protection	Wear impervious chemical-resistant gloves (e.g., nitrile rubber).[3] Gloves must be inspected prior to use.
Skin and Body Protection	Wear a lab coat, long-sleeved clothing, and closed-toe shoes.[3] Ensure skin is not exposed.
Respiratory Protection	If dust is generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a particulate filter.[3] Ensure adequate ventilation, such as working in a fume hood.

Operational and Handling Plan

Engineering Controls:

- Work in a well-ventilated area, preferably a chemical fume hood, especially when handling the powder form to avoid dust formation.[1]
- Ensure eyewash stations and safety showers are readily accessible.

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure all required PPE is correctly worn. Clear the workspace of any unnecessary items.
- Dispensing: When weighing or transferring the solid, do so in a manner that minimizes dust generation. Use a spatula and weigh the material on a tared container within a fume hood or ventilated enclosure.
- Solution Preparation: If preparing a solution, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, wash hands thoroughly with soap and water, even if gloves were worn.[\[1\]](#) Decontaminate the work surface.

Disposal Plan

Waste Collection:

- Collect all waste containing **4-Ethyl-2-hydroxybenzoic acid**, including contaminated disposables (e.g., gloves, weighing paper), in a designated, properly labeled, and sealed hazardous waste container.

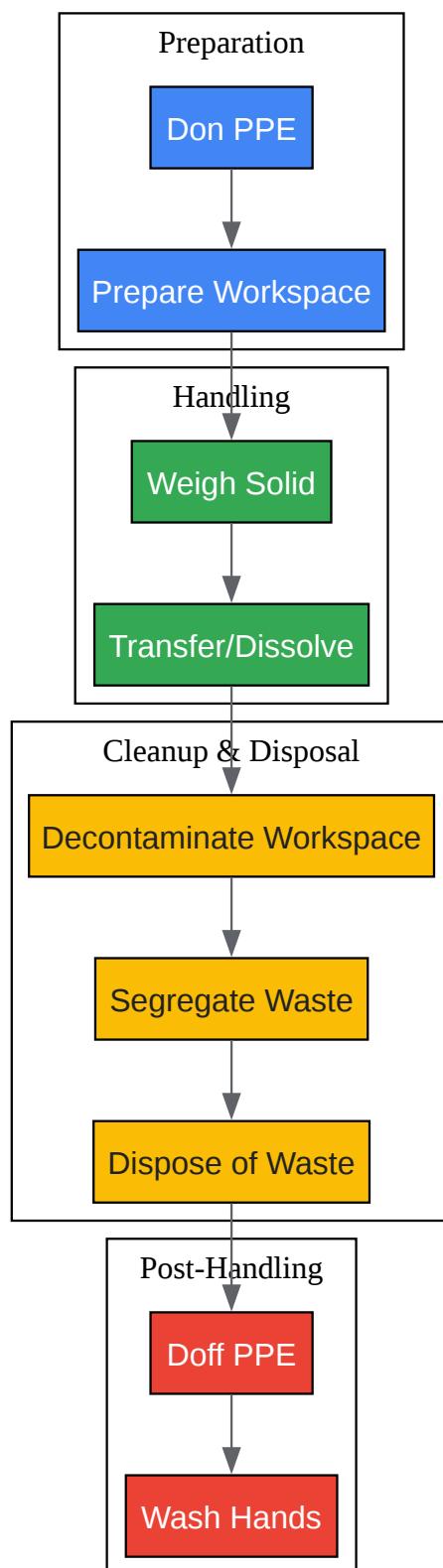
Disposal Procedure:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[3\]](#) Do not dispose of down the drain or in general waste.

Emergency Procedures

Emergency Situation	First Aid Measures
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician. [1]
Skin Contact	Wash off with soap and plenty of water. If skin irritation occurs, seek medical attention. [1] [3]
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician. [1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention. [3]
Spill	Evacuate personnel to a safe area. Use personal protective equipment. Avoid dust formation. Sweep up the spilled solid and place it in a suitable, closed container for disposal. Do not let the product enter drains. [1]

Safe Handling Workflow

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